

# Spectroscopic Data for CAS Number 42048-11-3

## Currently Unavailable

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 2-Chloro-6-iodotoluene

Cat. No.: B1349886

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A comprehensive search for spectroscopic data for the compound identified by CAS number 42048-11-3, **2-Chloro-6-iodotoluene**, has revealed a lack of publicly available experimental datasets for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

While the chemical identity of CAS 42048-11-3 has been confirmed as **2-Chloro-6-iodotoluene**, detailed experimental spectra and the associated acquisition protocols necessary for the creation of an in-depth technical guide are not present in readily accessible scientific databases and publications. Chemical suppliers list the compound, but do not provide spectroscopic information.

Given the absence of the required data for **2-Chloro-6-iodotoluene**, we are unable to proceed with the generation of the requested technical guide, including data tables and experimental workflows.

We propose two alternative courses of action:

- Proceed with a technical guide on a related, well-documented compound. We can generate the requested in-depth guide for a similar molecule for which extensive spectroscopic data is available. Examples include substituted benzamides or simpler toluene derivatives like 2-chlorotoluene or 2-iodotoluene. This would still allow for the demonstration of the data presentation, experimental protocol documentation, and visualization requirements outlined in the initial request.

- Await user-provided data or a new target compound. If you have access to experimental spectroscopic data for **2-Chloro-6-iodotoluene** or wish to propose an alternative compound for which data is likely to be available, we can proceed with your original request.

We await your guidance on how you would like to proceed.

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